

Preliminary Toxicological Studies of N-nitroso-meropenem: A Technical Guide

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Compound of Interest

Compound Name: *N-nitroso-meropenem*

Cat. No.: *B15811780*

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Disclaimer: This document summarizes publicly available information regarding the toxicological assessment of **N-nitroso-meropenem**. Specific preclinical toxicological studies containing quantitative data such as LD50 and NOAEL values for **N-nitroso-meropenem** are not extensively available in the public domain. Much of the assessment of this specific nitrosamine impurity relies on regulatory guidance, structure-activity relationships, and data from related compounds.

Introduction

N-nitroso-meropenem is a nitrosamine impurity of the broad-spectrum carbapenem antibiotic, meropenem.[1][2] Nitrosamine impurities in pharmaceutical products are a significant concern for regulatory agencies and manufacturers due to their classification as probable human carcinogens.[3] This technical guide provides a comprehensive overview of the available toxicological information for **N-nitroso-meropenem**, focusing on regulatory context, general toxicological principles of nitrosamines, and the available data for the parent compound, meropenem.

N-nitroso-meropenem is identified as a suspected human carcinogen and a highly toxic organic compound.[4] It is formed from the nitrosation of a secondary amine present in the meropenem molecule.[1] The presence of such impurities in drug substances necessitates rigorous risk assessment and control to ensure patient safety.

Regulatory Toxicological Assessment

The toxicological evaluation of **N-nitroso-meropenem** by regulatory bodies is primarily based on a risk-based approach due to the lack of extensive compound-specific preclinical safety data. The primary method used is the Carcinogenic Potency Categorization Approach (CPCA), which leverages structure-activity relationships (SAR) to assign an Acceptable Intake (AI) limit.

Acceptable Intake (AI) Limit

Regulatory agencies, including the U.S. Food and Drug Administration (FDA) and Health Canada, have established an AI limit for **N-nitroso-meropenem**. [5][6] This limit is derived from a potency categorization that considers the structural features of the nitrosamine.

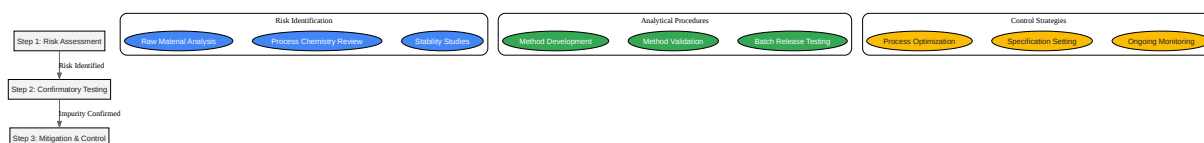
Compound	Regulatory Body	Potency Category	Acceptable Intake (AI) Limit
N-nitroso-meropenem	U.S. FDA, Health Canada	4	1500 ng/day

Table 1: Regulatory Acceptable Intake Limit for **N-nitroso-meropenem**. [5][6]

The placement in Potency Category 4 with an AI of 1500 ng/day is the result of a calculated Potency Score of 4.[6] This approach often utilizes "read-across" from toxicological data of structurally similar, data-rich surrogate compounds.[7][8]

Regulatory Risk Assessment Workflow

Pharmaceutical manufacturers are required to conduct a thorough risk assessment for the presence of nitrosamine impurities in their products. This involves a multi-step process to identify and mitigate the risk.



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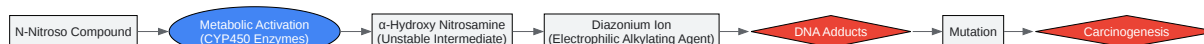
Regulatory Risk Assessment Workflow for Nitrosamine Impurities.

General Toxicology of N-Nitroso Compounds

While specific studies on **N-nitroso-meropenem** are limited, the toxicological profile of N-nitroso compounds as a class is well-documented.

Genotoxicity and Carcinogenicity

N-nitroso compounds are generally considered to be genotoxic and carcinogenic.[9] Their mechanism of toxicity involves metabolic activation, primarily by cytochrome P450 (CYP) enzymes, to form unstable α -hydroxy nitrosamines.[9] These intermediates can spontaneously decompose to yield electrophilic diazonium ions, which are potent alkylating agents. These agents can then form adducts with DNA, leading to mutations and potentially initiating carcinogenesis if not repaired.[9]



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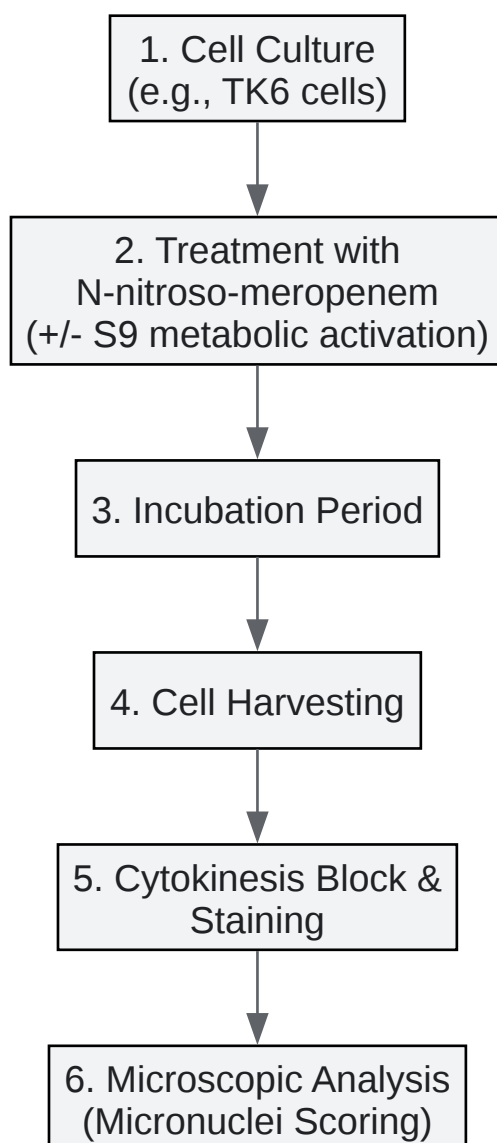
General Mechanism of N-Nitroso Compound-Induced Genotoxicity.

In Vitro Genotoxicity Testing

Standard in vitro assays are used to evaluate the genotoxic potential of nitrosamine impurities. A common workflow involves testing in bacterial reverse mutation assays (Ames test) and in mammalian cells, such as the TK6 cell line, to assess for gene mutations and chromosomal damage.^{[10][11]}

Experimental Protocol: In Vitro Micronucleus Assay (Hypothetical for **N-nitroso-meropenem**)

- Test System: Human lymphoblastoid TK6 cells.
- Metabolic Activation: The assay should be conducted with and without an exogenous metabolic activation system, typically a liver S9 fraction from rats or hamsters, to mimic mammalian metabolism.^{[10][11]}
- Test Concentrations: A range of concentrations of **N-nitroso-meropenem**, typically based on its solubility and cytotoxicity, would be selected.
- Exposure: Cells are exposed to the test article for a short duration (e.g., 3-6 hours) in the presence of S9 mix, or for a longer duration (e.g., 24 hours) without S9.
- Endpoint: The formation of micronuclei, which are small nuclei that form around chromosome fragments or whole chromosomes that were not incorporated into the main nucleus during cell division, is quantified. An increase in micronucleus frequency indicates clastogenic (chromosome breaking) or aneugenic (chromosome loss/gain) potential.
- Controls: A negative (vehicle) control and positive controls (known mutagens) are run concurrently.



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